

GNE-220: A Comparative Analysis of its Kinase Selectivity Profile

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Compound of Interest

Compound Name: GNE 220

Cat. No.: B10799436

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the kinase inhibitor GNE-220 with other selective MAP4K4 inhibitors, PF-06260933 and DMX-5804. The information presented herein is intended to assist researchers in evaluating the selectivity and potential applications of these compounds in drug discovery and development.

Introduction to GNE-220

GNE-220 is a potent and selective inhibitor of Mitogen-activated protein kinase kinase kinase 4 (MAP4K4), a member of the Ste20 family of serine/threonine kinases. MAP4K4 is implicated in a variety of cellular processes, including inflammation, cell migration, and proliferation, making it an attractive target for therapeutic intervention in oncology and other diseases. The selectivity of a kinase inhibitor is a critical attribute, as off-target effects can lead to toxicity and limit its therapeutic window. This guide provides a comparative analysis of the selectivity profile of GNE-220 against other known MAP4K4 inhibitors.

Selectivity Profile Comparison

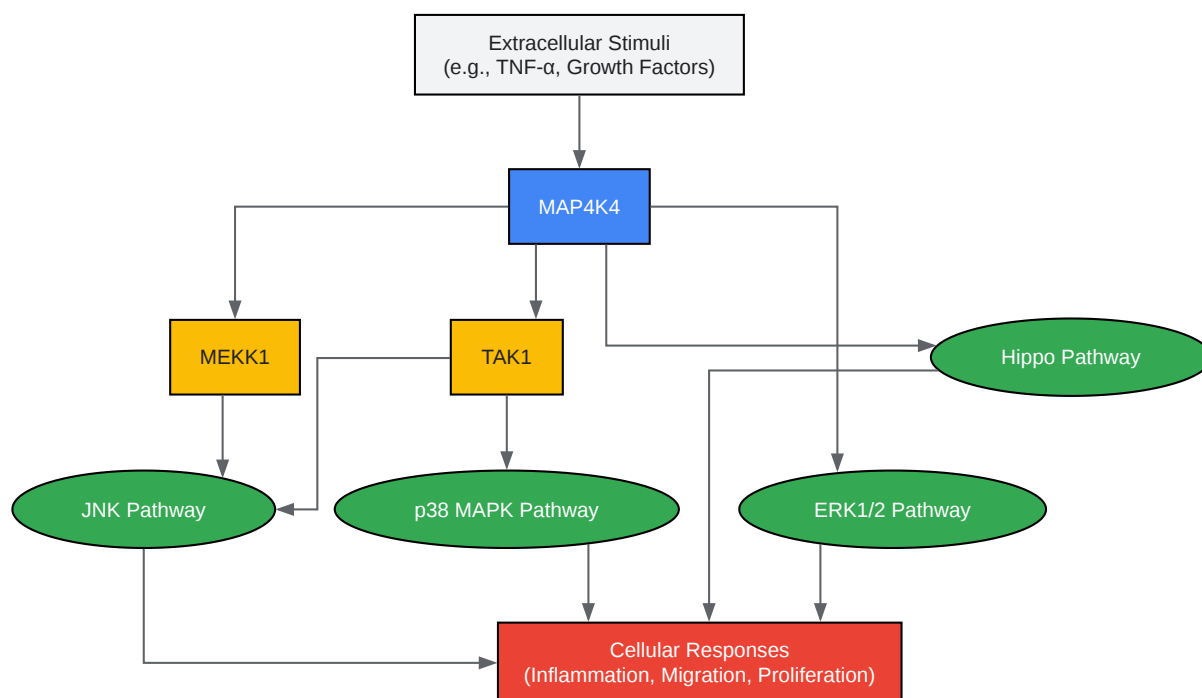
The following table summarizes the in vitro potency and selectivity of GNE-220, PF-06260933, and DMX-5804 against MAP4K4 and a panel of other kinases. The data is presented as IC₅₀ (the half maximal inhibitory concentration) or pIC₅₀ (-log(IC₅₀)). Lower IC₅₀ and higher pIC₅₀ values indicate greater potency.

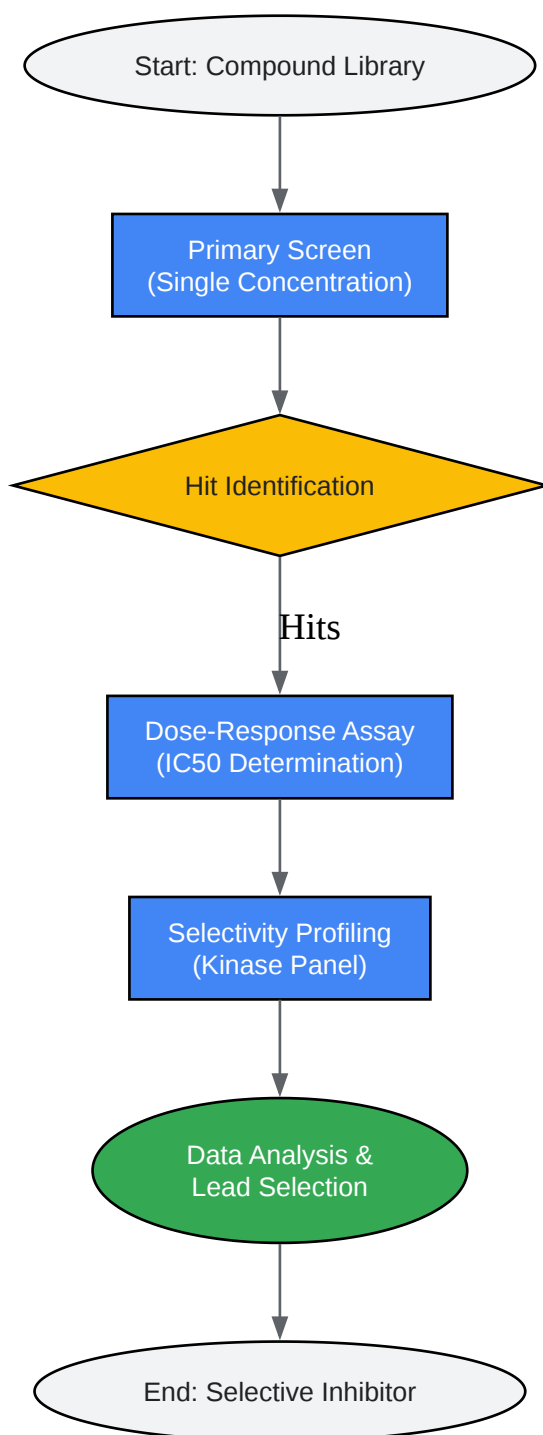
Kinase Target	GNE-220 (IC50)	PF-06260933 (IC50)	DMX-5804 (IC50/pIC50)
MAP4K4	7 nM[1][2]	3.7 nM[3][4][5]	3 nM (pIC50: 8.55)[6][7][8]
MINK1 (MAP4K6)	9 nM[1][2]	8 nM[9]	pIC50: 8.18[6][7][8]
KHS1 (MAP4K5)	1.1 μ M[1][2]	-	pIC50: 6.36[7][8]
TNIK (MAP4K7)	-	15 nM[9]	pIC50: 7.96[6][7][8]
DMPK	476 nM[1][2]	-	-
GCK (MAP4K2)	-	-	pIC50: 6.50[7][8]
GLK (MAP4K3)	-	-	pIC50: 4.95[7][8]
MLK1 (MAP3K9)	-	-	pIC50: 7.19[7][8]
MLK3 (MAP3K11)	-	-	pIC50: 6.99[7][8]
ABL1	-	-	pIC50: 5.80[7][8]
Aurora B	-	-	pIC50: 5.49[7][8]
FLT3	-	-	pIC50: 5.31[7][8]
GSK3 β	-	-	pIC50: 4.66[7][8]
NUAK	-	-	pIC50: 6.88[7][8]
VEGFR	-	-	pIC50: 5.72[7][8]

Note: "-" indicates that data was not readily available in the searched sources.

Signaling Pathway and Experimental Workflow Diagrams

To visually represent the biological context and experimental approaches, the following diagrams are provided.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. selleckchem.com [selleckchem.com]
- 5. PF-06260933 | MAPK | TargetMol [targetmol.com]
- 6. DMX-5804 | MAP4K inhibitor | CAS 2306178-56-1 | Buy DMX-5804 from Supplier InvivoChem [invivochem.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. file.medchemexpress.eu [file.medchemexpress.eu]
- 9. caymanchem.com [caymanchem.com]
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